

Biological activity of substituted diaryl ethers

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Compound of Interest

Compound Name:	Methyl 3-((3-bromophenoxy)methyl)benzoate
CAS No.:	148255-19-0
Cat. No.:	B2926095

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The Diaryl Ether Scaffold: A Technical Guide to Multimodal Biological Activities and Structure-Activity Relationships

Part 1: Executive Technical Summary

The diaryl ether (DAE) scaffold represents a "privileged structure" in medicinal chemistry—a molecular framework capable of providing high-affinity ligands for diverse biological targets. Its utility stems from the central ether linkage, which provides a critical balance of flexibility (allowing induced-fit binding) and lipophilicity (facilitating membrane permeability).

This guide dissects the biological activity of substituted DAEs across three distinct domains: Antiviral (HIV-1 NNRTIs), Antimicrobial (Enoyl-ACP reductase inhibitors), and Agrochemical (Protoporphyrinogen Oxidase inhibitors). It moves beyond simple cataloging to explain the structural causality of these activities, supported by validated experimental protocols.

Part 2: Mechanistic Pharmacology & SAR

Antiviral Activity: HIV-1 Reverse Transcriptase Inhibition

Substituted DAEs act as second-generation Non-Nucleoside Reverse Transcriptase Inhibitors (NNRTIs).^{[1][2][3][4]} Unlike rigid first-generation agents (e.g., Nevirapine), the DAE ether bridge allows the molecule to "wiggle" and accommodate resistance-conferring mutations like K103N and Y181C in the NNRTI binding pocket.

- Mechanism: Allosteric inhibition. The DAE binds to a hydrophobic pocket adjacent to the catalytic site, locking the p66 subunit into an inactive conformation.
- Key Compound: MK-4965 and related analogues.
- Critical SAR:
 - Linker: The central oxygen is crucial. Replacing it with sulfur or methylene often reduces potency against mutant strains due to loss of rotational freedom.
 - Wing 1 (A-Ring): Electron-deficient substitutions (e.g., -CN, -Cl) enhance π -stacking interactions with aromatic residues (Tyr181, Tyr188).
 - Wing 2 (B-Ring): Polar substituents (e.g., sulfonamides, hydroxyls) form hydrogen bonds with the backbone of Lys101, improving solubility and binding affinity.

Agrochemical Activity: PPO Inhibition (Herbicides)

In the agrochemical sector, nitro-substituted diphenyl ethers are potent contact herbicides.

- Mechanism: Inhibition of Protoporphyrinogen Oxidase (PPO/Protox).^{[5][6]}
 - Blockage of PPO leads to the accumulation of Protoporphyrinogen IX in the cytoplasm.
 - Non-enzymatic oxidation converts this to Protoporphyrin IX (Proto IX).^[6]
 - Upon light exposure, Proto IX generates singlet oxygen (), causing rapid lipid peroxidation and membrane disruption.
- Key Compounds: Acifluorfen, Oxyfluorfen.
- Critical SAR:

- Para-Nitro Group: Essential for high affinity binding to the PPO active site.
- Ortho-Alkoxy Groups: Enhance lipophilicity and leaf penetration.

Antimicrobial Activity: Fatty Acid Synthesis Inhibition

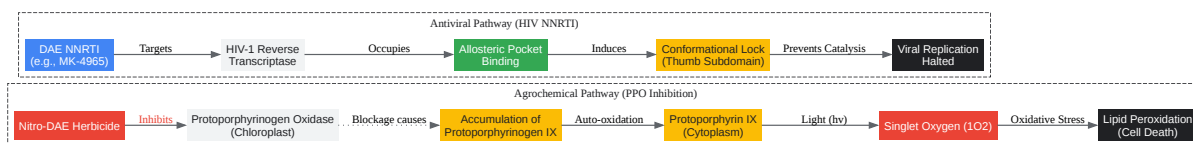
Triclosan, a polychlorinated diaryl ether, is the archetype for this class.

- Mechanism: Inhibition of Enoyl-ACP Reductase (FabI) in bacteria or TgENR in *Toxoplasma gondii*. This enzyme is the rate-limiting step in type II fatty acid elongation.
- Critical SAR:
 - Hydroxyl Group: Mimics the enolate intermediate of the natural substrate, forming a hydrogen bond with the catalytic tyrosine/lysine dyad.
 - Halogenation: Increases steric bulk to fill the hydrophobic pocket of the enzyme.

Part 3: Visualization of Mechanisms

The following diagrams illustrate the divergent pathways of DAE biological activity.

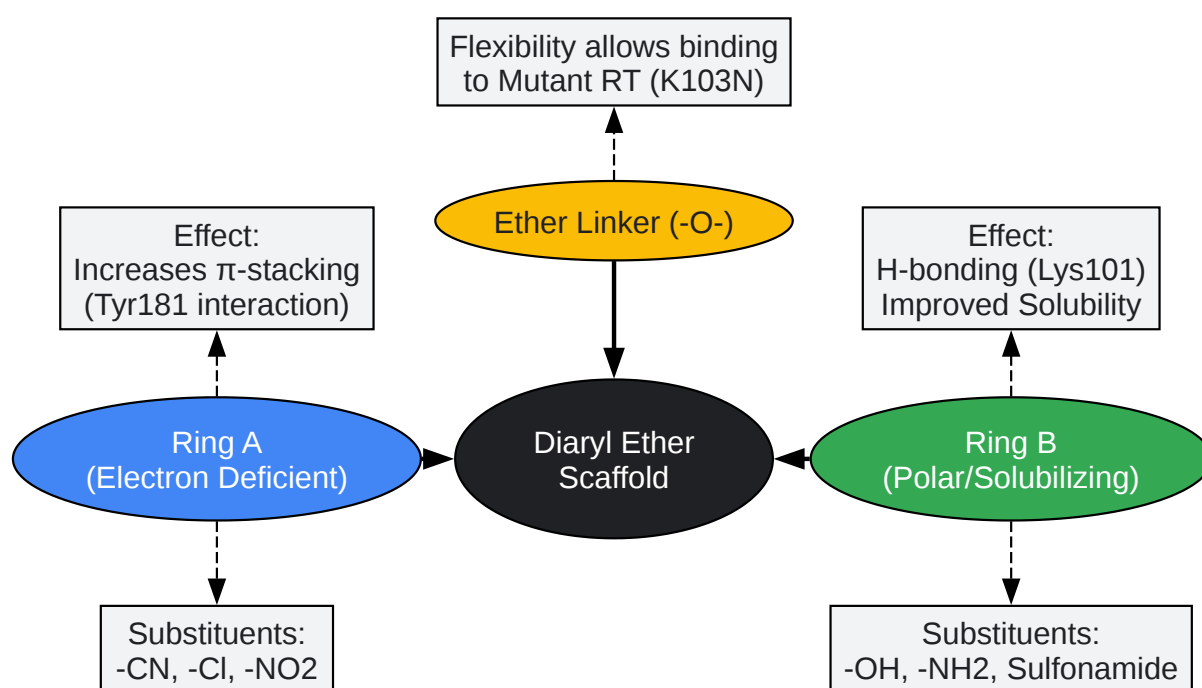
Diagram 1: Comparative Mechanism of Action (Agrochemical vs. Antiviral)



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Caption: Divergent mechanisms of action for Diaryl Ethers in plant systems (red path) versus viral systems (blue path).

Diagram 2: Structure-Activity Relationship (SAR) Map



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Caption: SAR Map highlighting the functional roles of the ether linker and aromatic ring substitutions in biological efficacy.

Part 4: Quantitative Data Summary

The following table summarizes the potency of key DAE derivatives across different therapeutic targets. Note the shift in activity based on substitution patterns.

Compound Class	Primary Target	Representative Compound	Activity Metric	Value	Reference
Antiviral	HIV-1 RT (WT)	MK-4965		< 10 nM	[1]
Antiviral	HIV-1 RT (K103N)	MK-4965		~20 nM	[1]
Anticancer	HepG2 (Liver)	Compound 5h (Cl/OH sub)		2.57 μ M	[2]
Anticancer	A549 (Lung)	Compound 5h		5.48 μ M	[2]
Antibacterial	MRSA	Bis-indole DAE 19	MIC	0.06 μ g/mL	[3]
Herbicide	PPO (Protox)	Acifluorfen-methyl		~0.1 μ M	[4]

Table 1: Comparative potency of substituted diaryl ethers against viral, cancer, bacterial, and plant targets.

Part 5: Detailed Experimental Protocol

Protocol: High-Throughput Enzymatic Inhibition Assay (Kinase/PPO)

This protocol is designed to be self-validating. It accounts for the high lipophilicity of DAEs, which often leads to precipitation in aqueous buffers, causing false negatives.

Objective: Determine the

of a novel DAE derivative against a target enzyme (e.g., PPO or a Kinase).

Reagents:

- Assay Buffer (50 mM Tris-HCl pH 7.5, 10 mM

, 1 mM DTT).

- Substrate (e.g., Protoporphyrinogen IX for PPO, ATP/Peptide for Kinase).
- Test Compound (DAE derivative) dissolved in 100% DMSO.
- Positive Control (e.g., Acifluorfen or Staurosporine).

Workflow:

- Compound Preparation (Critical Step):
 - Prepare a 10 mM stock solution of the DAE in DMSO.
 - Perform serial dilutions (1:3) in 100% DMSO first. Rationale: Diluting directly into buffer often causes microprecipitation of lipophilic DAEs. Keeping dilutions in DMSO ensures concentration accuracy.
 - Transfer 1 μ L of diluted compound to the assay plate (384-well).
- Enzyme Addition:
 - Add 24 μ L of Enzyme Master Mix to the wells.
 - Validation Check: Pre-incubate for 15 minutes at Room Temperature (RT). This allows the DAE to access the hydrophobic allosteric pockets before the substrate competes (if competitive).
- Reaction Initiation:
 - Add 25 μ L of Substrate Mix to initiate the reaction.
 - Final DMSO concentration should be 2%. Rationale: High DMSO can inhibit enzymes non-specifically; 2% is the safe upper limit for most DAE assays.
- Readout:

- Kinase: Measure ATP depletion (Luciferase signal) or ADP formation (Fluorescence).
- PPO: Measure fluorescence of Protoporphyrin IX (Ex: 405 nm, Em: 630 nm).
- Read kinetics over 60 minutes to ensure linearity.
- Data Analysis:
 - Normalize data to "No Enzyme" (0% activity) and "DMSO only" (100% activity) controls.
 - Fit data to a 4-parameter logistic equation:

Part 6: Future Outlook

The DAE scaffold is evolving beyond simple inhibition. Current research focuses on:

- PROTACs (Proteolysis Targeting Chimeras): Using the DAE moiety as the target-binding warhead linked to an E3 ligase recruiter to degrade, rather than inhibit, resistant proteins.
- Covalent Inhibitors: Introduction of acrylamide "warheads" on the DAE ring to form irreversible covalent bonds with non-catalytic cysteines, further overcoming resistance.

Part 7: References

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